

Silver Picrate: A Technical Guide to an Energetic Inorganic-Organic Salt

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Compound of Interest

Compound Name: Silver picrate

Cat. No.: B086978

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Executive Summary: This document provides a comprehensive technical overview of **silver picrate** (CAS No. 146-84-9), an inorganic-organic salt known for its extreme sensitivity and explosive properties. While it has historical applications as an antimicrobial agent, its inherent instability renders it unsuitable for modern therapeutic development. This guide is intended for researchers, scientists, and drug development professionals to provide a thorough understanding of its properties, synthesis, and hazards, emphasizing why it is a compound of historical and academic interest rather than a viable candidate for current research and development in the pharmaceutical industry.

Introduction

Silver picrate, with the chemical formula $C_6H_2AgN_3O_7$, is the silver salt of picric acid (2,4,6-trinitrophenol).^{[1][2]} It is a yellow crystalline solid that is highly sensitive to shock, friction, heat, and desiccation, making it a dangerous primary explosive.^[2] The compound is formed by the electrostatic interaction between a silver(I) cation (Ag^+) and a picrate anion.^[2] The picrate anion's structure, a phenolic ring with three electron-withdrawing nitro groups, contributes to the compound's energetic and unstable nature.^[2] Due to its hazardous properties, **silver picrate** has no significant commercial or industrial applications and its use in laboratories is highly restricted.^[2] Historically, it saw limited use as an antiseptic and antiprotozoal agent, primarily due to the antimicrobial properties of the silver ion.^[1]

Physicochemical Properties

Silver picrate's properties are dominated by its explosive nature. The available quantitative data is summarized in the table below. It is important to note that some properties, such as the melting point, are not well-defined, as the compound is likely to decompose or explode upon heating.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₂ AgN ₃ O ₇	[1][3]
Molecular Weight	335.96 g/mol	[1][3]
Appearance	Yellow crystalline powder or paste when wetted.	[4]
Solubility	Soluble in ~50 parts water; sparingly soluble in alcohol; slightly soluble in acetone and glycerol; insoluble in chloroform and ether.	[1][4]
Density	1.856 g/cm ³	[5]
Vapor Pressure	0.000514 mmHg at 25°C	[5]
Flash Point	133.9°C	[5]
Boiling Point	303.6°C at 760 mmHg	[5]

Experimental Protocols

Synthesis of Silver Picrate

Disclaimer: The synthesis of **silver picrate** is extremely hazardous and should only be attempted by experienced professionals in a specialized laboratory equipped for handling explosives. The dry compound is a primary explosive and is sensitive to heat, friction, and shock.[6] This protocol is provided for informational purposes only and is adapted from the general synthesis of other metal picrates.[7]

Objective: To synthesize **silver picrate** from silver nitrate and picric acid.

Materials:

- Silver nitrate (AgNO_3)
- Picric acid (2,4,6-trinitrophenol)
- Deionized water
- Ethanol
- Beakers
- Stirring rod
- Filtration apparatus (Büchner funnel, filter paper)
- Non-metallic spatula

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a saturated aqueous solution of picric acid.
 - Prepare a concentrated aqueous solution of silver nitrate.
- Precipitation:
 - Slowly add the silver nitrate solution to the picric acid solution with constant, gentle stirring.
 - A yellow precipitate of **silver picrate** will form immediately.
- Isolation and Washing:
 - Collect the precipitate by vacuum filtration using a Büchner funnel.
 - Wash the precipitate with small portions of cold deionized water to remove any unreacted starting materials.
 - Follow with a wash using a small amount of ethanol to aid in drying.

- Drying and Storage:
 - CRITICAL SAFETY NOTE: **Silver picrate** becomes extremely sensitive to shock and friction when dry. It is recommended to store the compound wetted with at least 30% water by mass.[\[4\]](#)[\[8\]](#)
 - If a dry sample is absolutely required for analysis, it must be done in minuscule quantities and with extreme caution, preferably in a remote, controlled environment.

Safety Precautions for Handling Silver Picrate

Handling **silver picrate** requires stringent safety measures due to its explosive nature.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, face shield, flame-retardant lab coat, and heavy-duty gloves.[\[9\]](#)
- Work Area: Work in a well-ventilated area, preferably in a fume hood designed for handling explosive materials. The work surface should be clean and free of any materials that could cause friction.[\[6\]](#)
- Handling:
 - Always handle the compound in small quantities.
 - Use non-metallic (e.g., ceramic or plastic) spatulas and tools to avoid friction and sparks.[\[9\]](#)
 - Avoid any grinding, scraping, or impact.
 - Keep the compound moist, as the dry material is significantly more hazardous.[\[6\]](#)[\[8\]](#)
- Storage: Store in a cool, dark, and well-ventilated location, away from heat, light, and sources of ignition. Store wetted with at least 30% water in a clearly labeled container.[\[6\]](#)
- Disposal: Disposal of **silver picrate** must be carried out according to institutional and governmental regulations for explosive waste. This typically involves controlled detonation by trained professionals.

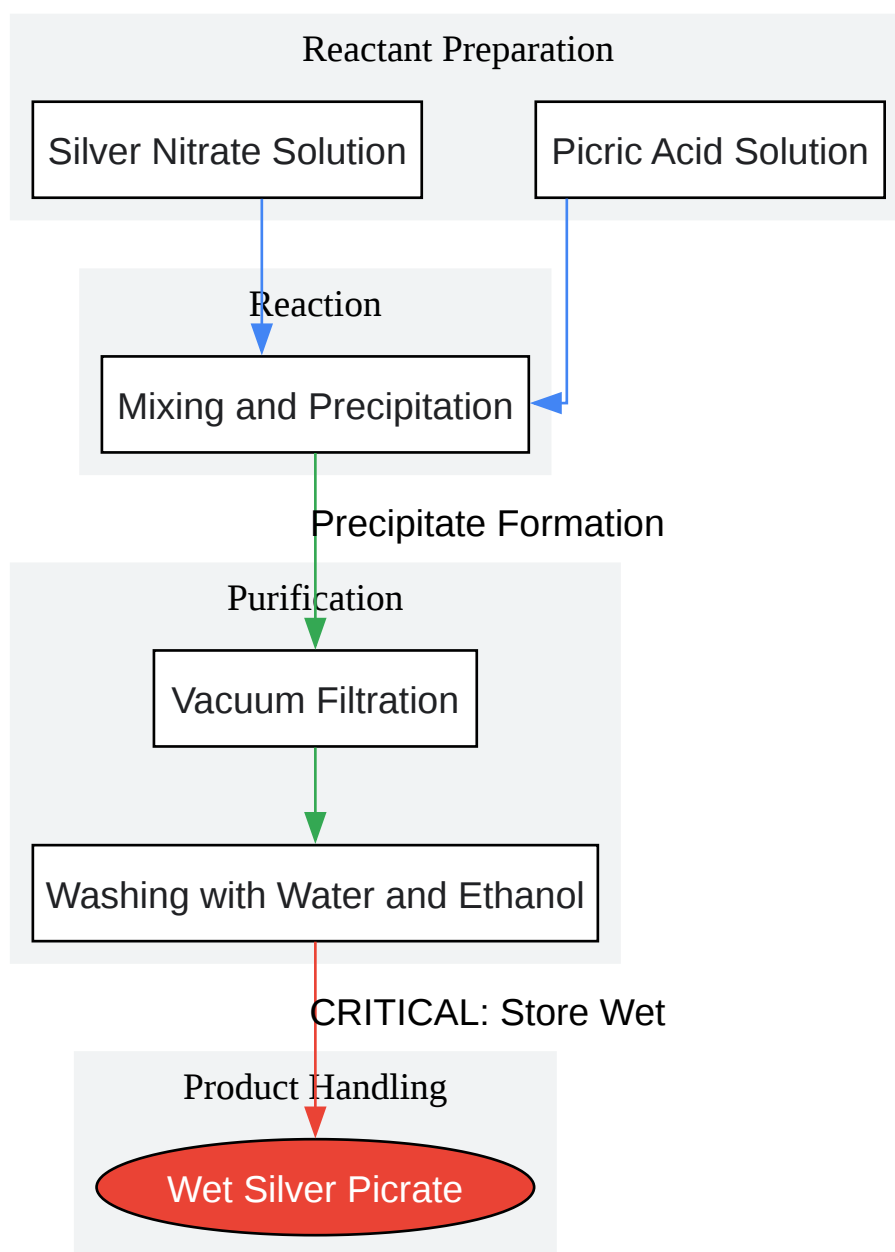
Antimicrobial Mechanism of Action

The historical use of **silver picrate** as an antimicrobial agent is attributed to the bactericidal properties of silver ions (Ag^+).^[10] While **silver picrate** itself is not used therapeutically today, understanding the mechanism of silver ions is relevant to the broader field of antimicrobial research.

The antimicrobial action of silver ions is multifaceted and involves several targets within the bacterial cell:^{[11][12][13]}

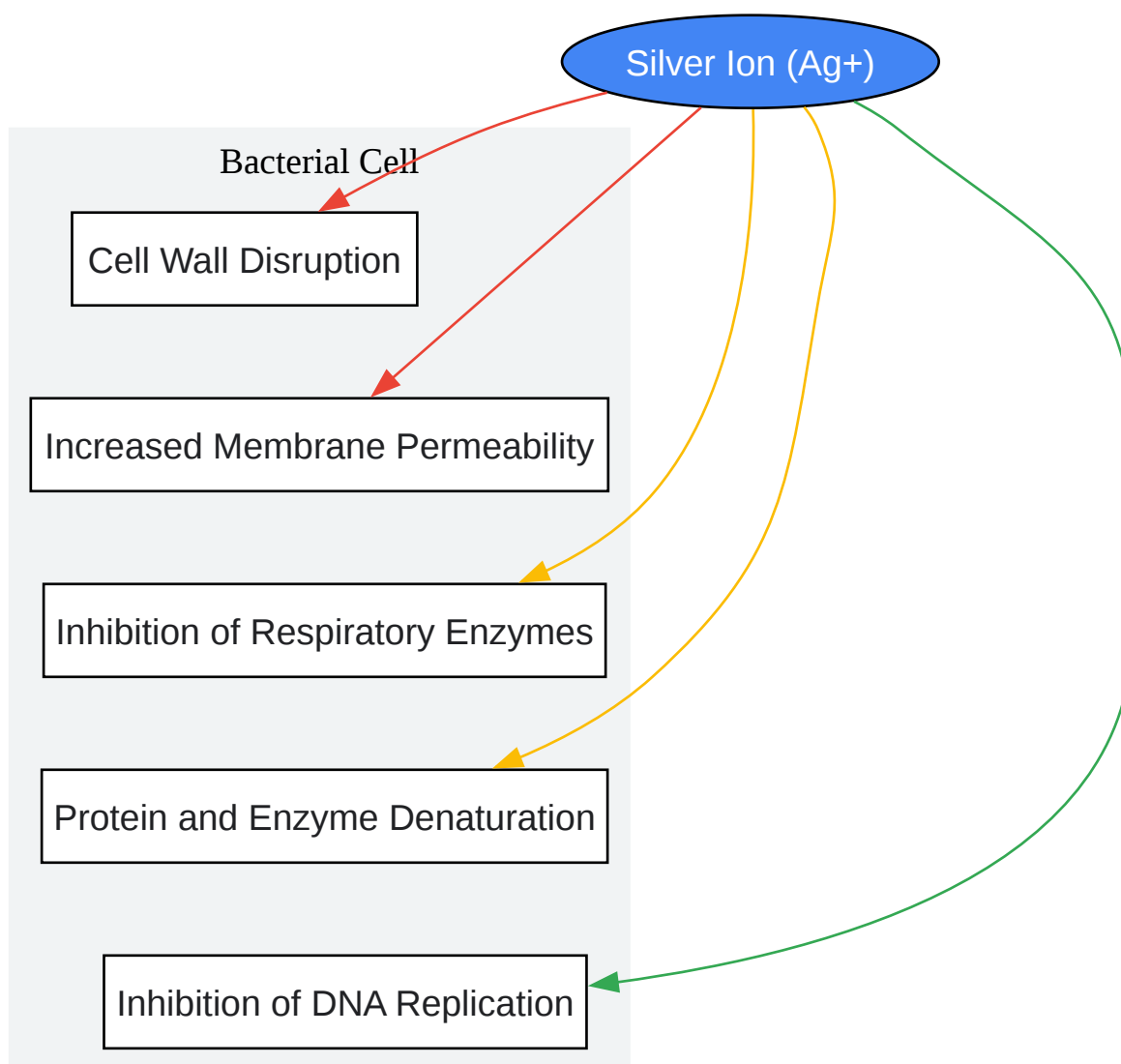
- **Cell Wall and Membrane Disruption:** Silver ions can bind to the bacterial cell wall and membrane, disrupting their structure and increasing permeability. This leads to the leakage of cellular contents.^{[12][13]}
- **Inhibition of Cellular Respiration:** Ag^+ can interact with enzymes in the respiratory chain, leading to the production of reactive oxygen species (ROS) and the interruption of ATP synthesis.^[12]
- **Interaction with Proteins and Enzymes:** Silver ions have a high affinity for sulfhydryl ($-\text{SH}$) groups in proteins and enzymes. Binding to these groups can denature the proteins and inactivate critical enzymes.^[11]
- **DNA Damage:** Once inside the cell, silver ions can bind to DNA, causing it to condense and preventing replication and transcription.^[10]

Visualizations



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Caption: General workflow for the synthesis of **silver picrate**.



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Caption: Antimicrobial mechanism of the silver ion.

Conclusion

Silver picrate is a highly energetic and hazardous inorganic-organic salt. Its extreme sensitivity to external stimuli makes it a dangerous compound to handle, and its practical applications are virtually nonexistent in modern science and industry. While its historical use as an antimicrobial agent is noted, this activity is derived from the silver ion, which can be delivered by numerous safer and more stable silver compounds. For professionals in drug development and research, **silver picrate** should be regarded as a hazardous material to be avoided, not a compound with

therapeutic potential. This guide serves to inform about its properties and risks to ensure safety and to direct research efforts towards more stable and viable chemical entities.

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